

# O-2545 hydrochloride shelf life and proper storage conditions

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## Compound of Interest

Compound Name: O-2545 hydrochloride

Cat. No.: B1662317

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## O-2545 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, proper storage, and handling of **O-2545 hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid **O-2545 hydrochloride**?

A: For maximum stability, solid **O-2545 hydrochloride** should be stored at -20°C in a tightly sealed container.<sup>[1][2][3]</sup>

Q2: What is the expected shelf life of solid **O-2545 hydrochloride**?

A: When stored correctly at -20°C, the shelf life can vary by manufacturer, but is generally long-term. Some suppliers indicate a stability of at least four years, while others suggest a shelf life of two years for the powder.<sup>[1][2]</sup> For batch-specific information, always refer to the Certificate of Analysis.

Q3: How should I prepare and store solutions of **O-2545 hydrochloride**?

A: It is highly recommended to prepare and use solutions on the same day. If you need to prepare stock solutions in advance, they should be stored as aliquots in tightly sealed vials. The stability of these solutions is dependent on the solvent and storage temperature. For

instance, solutions in DMSO can be stored for up to two weeks at 4°C or for six months at -80°C.[1] Stock solutions stored at -20°C are typically usable for up to one month.[1]

Q4: What is the proper procedure for handling the vial before use?

A: Before opening the vial, it is recommended to allow the product to equilibrate to room temperature for at least one hour.[1] This prevents condensation from forming inside the vial, which could affect the compound's stability.

Q5: Is **O-2545 hydrochloride** soluble in aqueous buffers?

A: Yes, **O-2545 hydrochloride** is known for its water solubility.[4] It can be dissolved in water, with gentle warming aiding the process, to concentrations up to 20 mM. It is also soluble in other solvents such as ethanol, DMSO, and DMF.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced Potency or Inconsistent Results	Improper storage of the solid compound (e.g., at room temperature or in a non-airtight container).	Always store the solid compound at -20°C in a tightly sealed vial. Refer to the Certificate of Analysis for any batch-specific storage instructions.
Degradation of stock solutions due to improper storage or multiple freeze-thaw cycles.	Prepare fresh solutions for each experiment whenever possible. If using stock solutions, ensure they are aliquoted to avoid repeated freeze-thaw cycles and stored at the recommended temperature (-20°C or -80°C). Do not use solutions that have been stored for longer than the recommended period.	
Difficulty Dissolving the Compound	The compound has not fully equilibrated to room temperature, leading to condensation.	Allow the vial to sit at room temperature for at least one hour before opening and attempting to dissolve the compound.
Using an inappropriate solvent or concentration.	Confirm the solubility of O-2545 hydrochloride in your chosen solvent. Gentle warming can assist with dissolution in water.	

## Data Summary

### Shelf Life and Storage Conditions

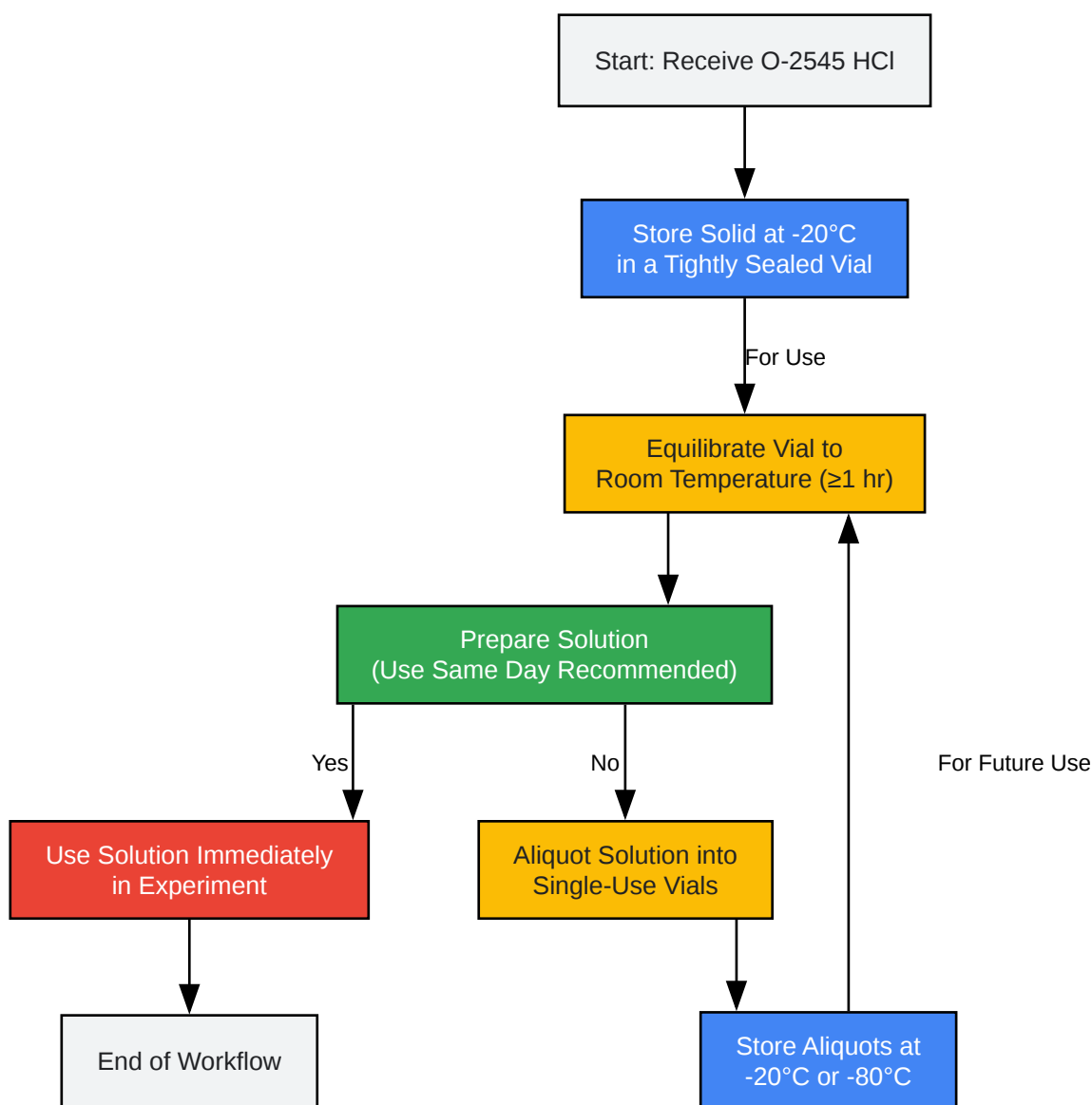
Form	Solvent	Storage Temperature	Shelf Life	Source
Solid (Powder)	N/A	-20°C	≥ 4 years	Cayman Chemical[2]
Solid (Powder)	N/A	-20°C	2 years	DC Chemicals[1]
Solution	DMSO	4°C	2 weeks	DC Chemicals[1]
Solution	DMSO	-80°C	6 months	DC Chemicals[1]
Solution	N/A	-20°C	Up to 1 month	DC Chemicals[1]

## Experimental Protocols

### Protocol 1: Preparation of a Stock Solution

- **Equilibration:** Allow the vial of solid **O-2545 hydrochloride** to equilibrate to room temperature for a minimum of 60 minutes before opening.
- **Weighing:** Aseptically weigh the desired amount of the compound in a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of the desired solvent (e.g., DMSO, ethanol, or water) to the compound.
- **Mixing:** Vortex or sonicate the solution until the compound is fully dissolved. Gentle warming may be used to aid dissolution in aqueous solutions.
- **Aliquoting:** If the entire solution will not be used immediately, dispense it into smaller, single-use aliquots in tightly sealed vials.
- **Storage:** Store the aliquots at the recommended temperature (-20°C or -80°C) as outlined in the data summary table.

## Visual Guides



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Caption: Workflow for proper handling and storage of **O-2545 hydrochloride**.

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## References

- 1. O-2545 hydrochloride|874745-43-4|COA [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
- 3. O-2545 hydrochloride | CAS 874745-43-4 | O2545 | Tocris Bioscience [tocris.com]
- 4. O-2545 - Wikipedia [en.wikipedia.org]
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